

solubility and melting point of 5-Amino-2-methoxybenzenesulfonamide

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Compound of Interest

Compound Name:	5-Amino-2-methoxybenzenesulfonamide
Cat. No.:	B1274399

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An In-depth Technical Guide to the Physicochemical Properties of **5-Amino-2-methoxybenzenesulfonamide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data and established methodologies for determining the solubility and melting point of **5-Amino-2-methoxybenzenesulfonamide**. Due to the limited availability of specific experimental data for this compound in the public domain, this guide also includes information on closely related structural analogs and presents generalized, detailed protocols for experimental determination.

Physicochemical Data

Quantitative experimental data for the melting point and solubility of **5-Amino-2-methoxybenzenesulfonamide** are not readily available in the reviewed scientific literature. However, data for structurally similar compounds can provide valuable reference points for researchers.

Data on Structural Analogs

The following table summarizes the available data for close structural analogs of **5-Amino-2-methoxybenzenesulfonamide**. It is crucial to note the structural differences when using this data as a proxy.

Compound Name	Structure	Melting Point (°C)	Solubility
5-Amino-2-methylbenzenesulfonamide	(Analog with a methyl group instead of a methoxy group)	163.0 - 172.0[1]	Data not available
R-(-)-5-(2-Amino-propyl)-2-methoxybenzenesulfonamide	(Analog with an additional aminopropyl group)	Data not available	Slightly soluble in Chloroform and Methanol[2]

Experimental Protocols

The following are detailed experimental protocols for the determination of melting point and solubility, which can be applied to **5-Amino-2-methoxybenzenesulfonamide**.

Melting Point Determination (Capillary Method)

This method is a widely used technique for determining the melting point range of a crystalline solid.[3]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Glass capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the sample of **5-Amino-2-methoxybenzenesulfonamide** is completely dry.[4] Place a small amount of the compound on a clean, dry surface and finely crush it into a powder using a mortar and pestle.

- Capillary Tube Loading: Tap the open end of a capillary tube into the powdered sample to collect a small amount. Invert the tube and gently tap the sealed end on a hard surface to pack the sample into the bottom. The packed sample height should be 2-3 mm.[5][6]
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus. Ensure the thermometer is correctly positioned to accurately measure the temperature of the block.
- Initial Determination (Optional but Recommended): Heat the sample rapidly to get an approximate melting range. This helps in saving time for the subsequent, more accurate measurement.[3][6]
- Accurate Determination: Allow the apparatus to cool to at least 20°C below the approximate melting point. Begin heating again at a slow, controlled rate of 1-2°C per minute as the temperature approaches the expected melting point.[6]
- Data Recording: Record the temperature at which the first drop of liquid is observed (the onset of melting) and the temperature at which the entire sample has melted into a clear liquid (the clear point). The melting range is reported between these two temperatures. A narrow range (0.5-1.0°C) is indicative of a pure substance.

Solubility Determination (Shake-Flask Method)

The shake-flask method is a standard procedure for determining the equilibrium solubility of a compound in a specific solvent.[7][8]

Apparatus:

- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or orbital shaker in a temperature-controlled environment
- Centrifuge
- Syringes and syringe filters (e.g., 0.22 µm)

- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-UV, LC-MS)

Procedure:

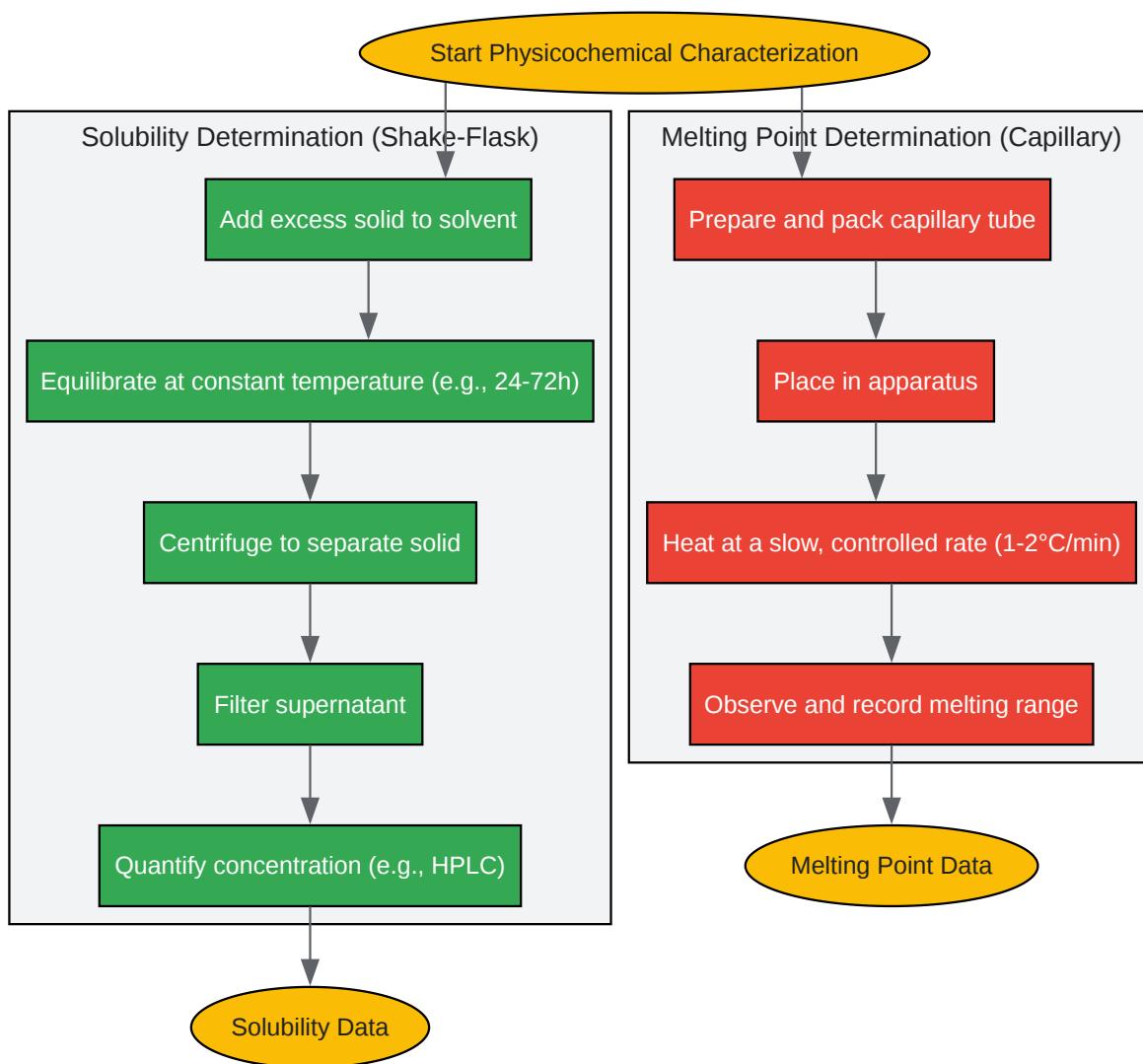
- Preparation of a Saturated Solution: Add an excess amount of **5-Amino-2-methoxybenzenesulfonamide** to a vial containing a known volume of the desired solvent (e.g., water, buffer at a specific pH, ethanol). The excess solid is necessary to ensure that equilibrium with the solid phase is achieved.
- Equilibration: Seal the vials and place them in a shaker bath at a constant temperature (e.g., 25°C or 37°C). Agitate the samples for a predetermined period (e.g., 24-72 hours) to allow the system to reach equilibrium. The time required for equilibration should be determined experimentally.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the same temperature to let the excess solid settle. To ensure complete separation of the solid from the liquid, centrifuge the samples at a high speed.
- Sample Collection and Dilution: Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe. Immediately filter the solution through a syringe filter into a clean vial to remove any remaining solid particles. Dilute the filtered supernatant with a suitable solvent to a concentration within the calibration range of the analytical method.
- Quantification: Analyze the diluted sample using a validated analytical method (e.g., HPLC-UV) to determine the concentration of the dissolved compound.
- Calculation: Calculate the solubility of the compound in the chosen solvent, typically expressed in mg/mL or mol/L, based on the measured concentration and the dilution factor.

Visualizations

Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocols for determining the key physicochemical properties of a compound like **5-Amino-2-**

methoxybenzenesulfonamide.

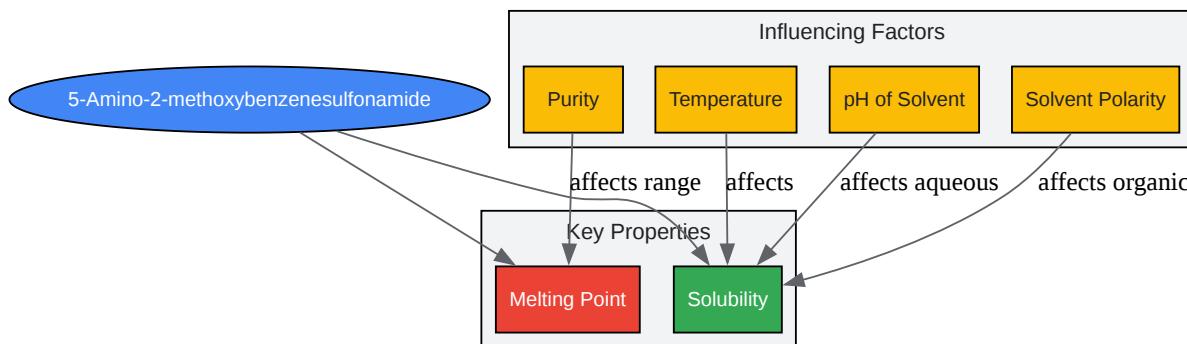


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Caption: Experimental workflow for solubility and melting point determination.

Logical Relationships of Physicochemical Properties

This diagram illustrates the key factors influencing the solubility and melting point of an organic compound like **5-Amino-2-methoxybenzenesulfonamide**.



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Caption: Factors influencing the physicochemical properties of the compound.

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